

Stereochemistry of Ethyl 2-oxopyrrolidine-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 2-oxopyrrolidine-3-carboxylate

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An In-depth Technical Guide to the Stereochemistry of **Ethyl 2-oxopyrrolidine-3-carboxylate**

Abstract

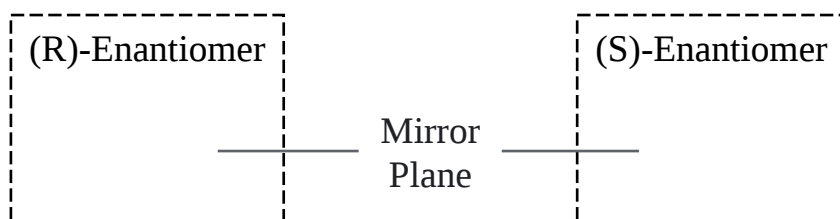
Ethyl 2-oxopyrrolidine-3-carboxylate is a chiral heterocyclic compound of significant interest in synthetic and medicinal chemistry. Its core structure, a pyrrolidine ring, is recognized as a "privileged scaffold" in drug discovery, appearing in numerous FDA-approved pharmaceuticals. [1] The stereocenter at the C3 position imparts chirality to the molecule, making the stereoselective synthesis and analysis of its enantiomers—(R) and (S)-**ethyl 2-oxopyrrolidine-3-carboxylate**—a critical aspect of its application. This guide provides a comprehensive technical overview of the stereochemical considerations of this molecule, including its synthesis, chiral resolution, analytical characterization, and its role as a versatile building block in the development of stereochemically pure therapeutic agents.

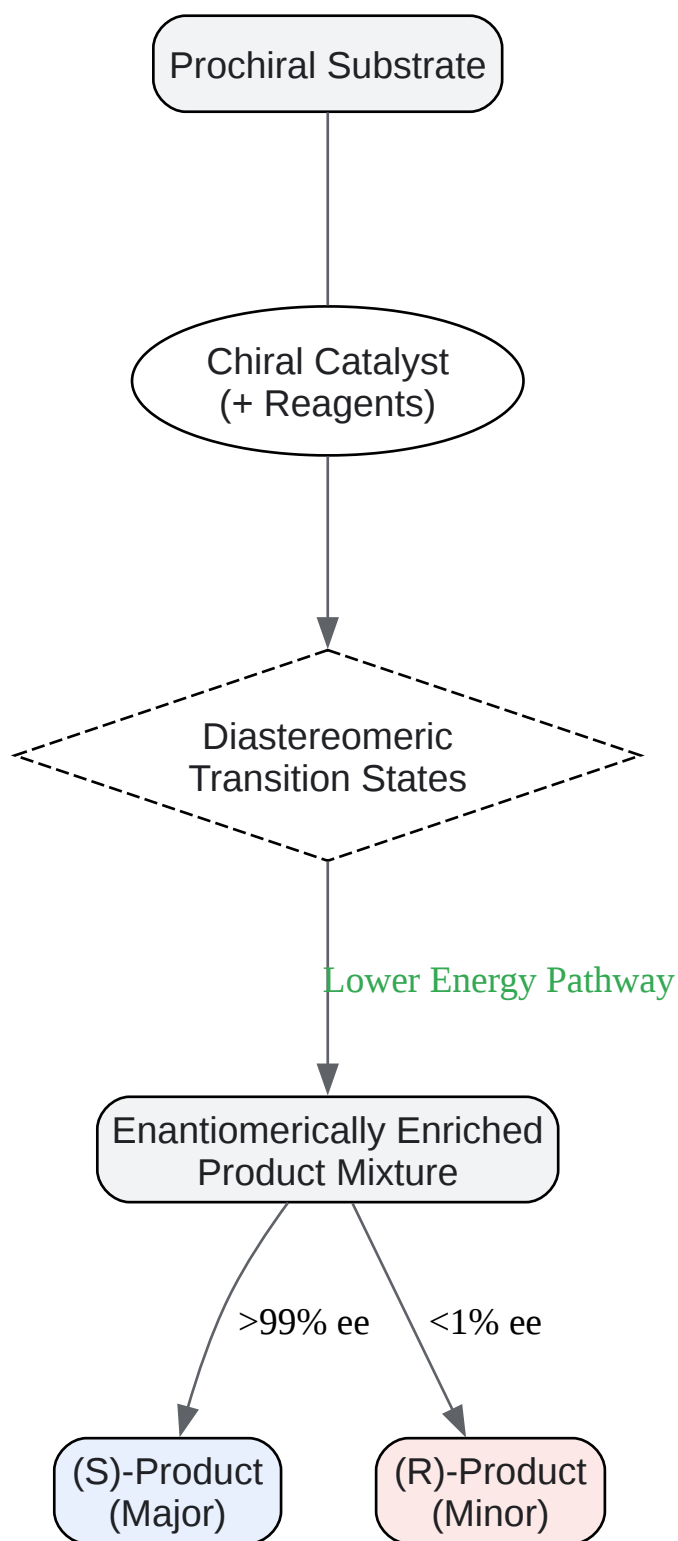
Introduction: The Significance of a Privileged Scaffold

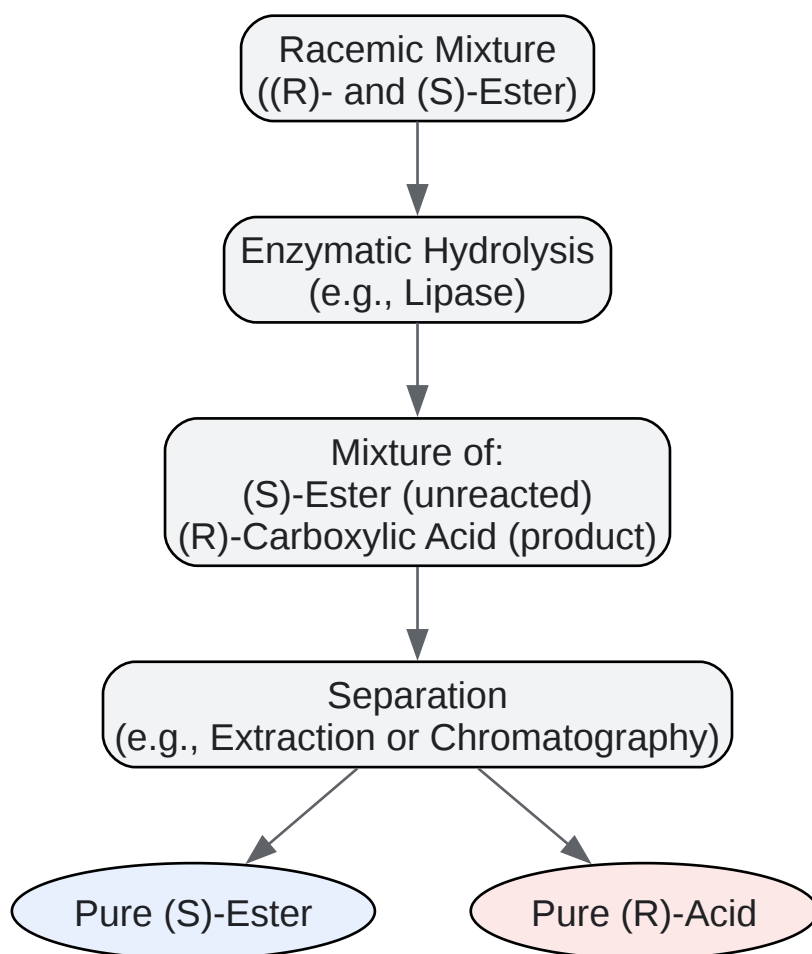
The pyrrolidine ring system is a cornerstone in modern drug development. Its non-planar, sp^3 -hybridized nature allows for a greater exploration of three-dimensional chemical space compared to flat, aromatic systems. This three-dimensionality is crucial for designing molecules that exhibit high binding affinity and selectivity for specific biological targets.[1] **Ethyl 2-**

oxopyrrolidine-3-carboxylate embodies this principle, incorporating the pyrrolidine lactam (a cyclic amide) with a chiral center at the C3 position, which holds an ethyl ester substituent.

The presence of this single stereocenter means the molecule exists as a pair of enantiomers, (R) and (S). As is fundamental in pharmacology, enantiomers can have drastically different interactions with chiral biological systems like enzymes and receptors, leading to varied efficacy, and toxicity profiles. Therefore, control over the stereochemistry of this molecule is not merely an academic exercise but a prerequisite for its effective use in the synthesis of targeted therapeutics, particularly in neurology for targeting ionotropic glutamate receptors (iGluRs).[1]







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References

- 1. Ethyl (R)-2-oxopyrrolidine-3-carboxylate | Benchchem [benchchem.com]
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